

Unveiling the Hydrophobic Nature of Aerosil R 805: A Technical Guide

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Compound of Interest

Compound Name: *Aerosil R 805*

Cat. No.: *B1168409*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles behind the hydrophobicity of **Aerosil R 805**, a specialty fumed silica engineered for a wide range of applications, particularly within the pharmaceutical industry. Through an examination of its surface chemistry, quantitative analysis of its hydrophobic character, and detailed experimental protocols, this document provides a comprehensive resource for professionals in research and drug development.

The Genesis of Hydrophobicity in Aerosil R 805

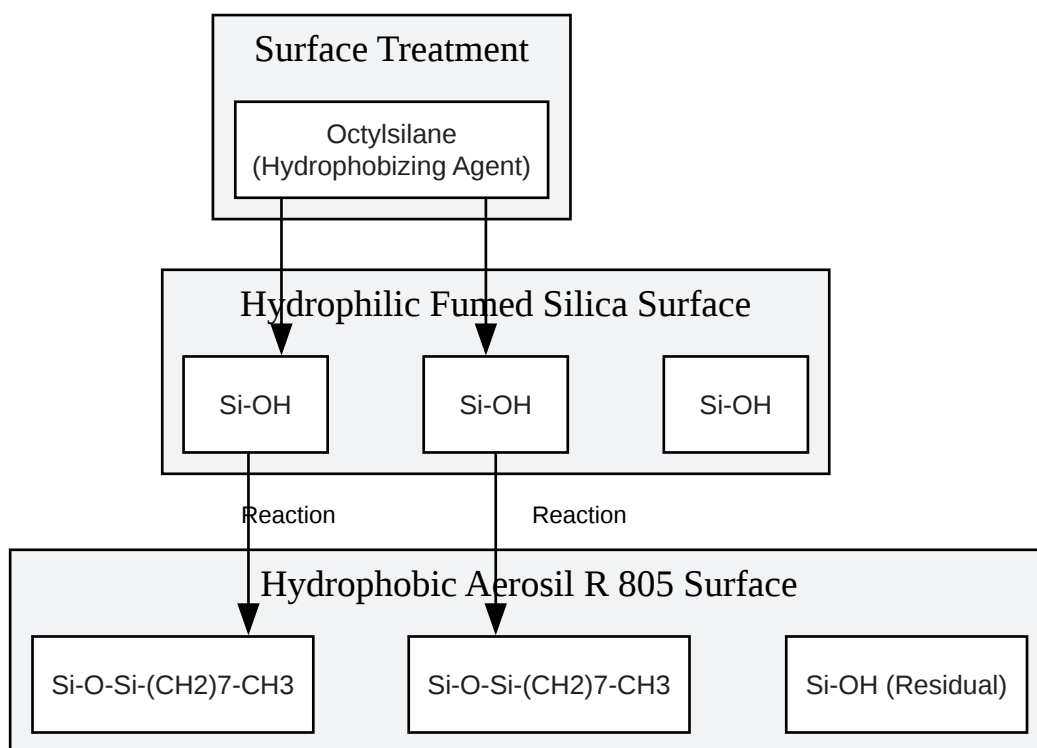
Aerosil R 805 is a high-purity amorphous, anhydrous, colloidal silicon dioxide that has undergone a specialized surface modification process.^{[1][2][3][4]} The inherent nature of untreated fumed silica is hydrophilic, owing to the presence of silanol groups (Si-OH) on its surface.^[5] These groups readily interact with water molecules through hydrogen bonding, making the silica easily wettable by water.

The defining characteristic of **Aerosil R 805**, its hydrophobicity, is achieved by chemically treating the surface with an organosilane, specifically an octylsilane.^{[6][7]} This process transforms the hydrophilic surface into a hydrophobic one by replacing the polar silanol groups with non-polar octyl groups.^[5] This chemical modification is pivotal to its performance in various applications.

The degree of hydrophobicity can be quantified, and one common measure is "methanol wettability." This metric indicates the volume percentage of methanol in a methanol-water

mixture required to cause sedimentation of 50% of the tested silica. A higher methanol wettability value corresponds to a greater degree of hydrophobicity.[8][9]

Below is a diagram illustrating the surface modification process that imparts hydrophobicity to fumed silica.



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Figure 1: Surface modification of fumed silica to produce hydrophobic **Aerosil R 805**.

Quantitative Analysis of Aerosil R 805 Properties

The physical and chemical properties of **Aerosil R 805** are critical to its performance. The following table summarizes key quantitative data for this material.

Property	Value	Test Method
Specific Surface Area (BET)	125 - 175 m ² /g	ISO 9277
Carbon Content	4.5 - 6.5 %	Internal Method
Loss on Drying (2h at 105°C)	≤ 0.5 %	ISO 787-2
pH (in 4% aqueous dispersion)	3.5 - 5.5	DIN EN ISO 787-9
Tamped Density	Approx. 60 g/L	ISO 787-11
Methanol Wettability	≥ 40	Internal Method

Data sourced from manufacturer's technical data sheets.[\[6\]](#)[\[7\]](#)[\[10\]](#)

Experimental Protocols for Characterizing Hydrophobicity and Powder Flow

Accurate characterization of **Aerosil R 805** is essential for its effective implementation in drug development and other scientific applications. The following sections provide detailed methodologies for key experiments.

Determination of Powder Wettability by the Washburn Method

The Washburn method is a widely used technique to determine the contact angle of a liquid with a powder.[\[1\]](#)[\[11\]](#)[\[12\]](#) It is based on measuring the rate of liquid penetration into a packed powder bed.

Objective: To determine the water contact angle of **Aerosil R 805**.

Materials:

- Force tensiometer
- Powder sample holder with a permeable bottom (e.g., filter paper or sintered glass)
- **Aerosil R 805** powder

- High-purity n-hexane (for determination of the material constant)
- Deionized water
- Balance
- Spatula

Procedure:

- Preparation of the Powder Sample:
 - Accurately weigh a defined amount of **Aerosil R 805** powder.
 - Carefully and consistently pack the powder into the sample holder to ensure a uniform packing density. The reproducibility of the packing is crucial for accurate results.[\[13\]](#)
- Determination of the Material Constant (C):
 - Mount the packed sample holder onto the force tensiometer.
 - Bring a vessel containing n-hexane into contact with the bottom of the sample holder. N-hexane is used as it is assumed to completely wet the silica, meaning the contact angle is 0° ($\cos \theta = 1$).[\[14\]](#)
 - The tensiometer will record the mass of n-hexane absorbed into the powder bed over time.
 - The material constant 'C' is calculated from the initial linear portion of the plot of the squared mass versus time using the Washburn equation: $m^2 / t = C * \rho^2 * \sigma * \cos(\theta) / \eta$ where:
 - m = mass of the liquid absorbed
 - t = time
 - C = material constant

- ρ = density of the liquid (n-hexane)
- σ = surface tension of the liquid (n-hexane)
- η = viscosity of the liquid (n-hexane)
- θ = contact angle (0° for n-hexane)
- Measurement of the Water Contact Angle:
 - Use a fresh, identically packed sample of **Aerosil R 805**.
 - Replace the n-hexane with deionized water.
 - Repeat the measurement, recording the mass of water absorbed over time.
 - Using the determined material constant 'C', and the known properties of water (density, surface tension, and viscosity), calculate the water contact angle (θ) from the slope of the m^2 vs. t plot.[\[12\]](#)

Characterization of Powder Flow Properties using a Shear Cell Tester

The flowability of a powder is a critical parameter in pharmaceutical manufacturing, particularly for tableting.[\[15\]](#) A shear cell tester is used to quantify the flow properties of powders.[\[16\]](#)[\[17\]](#)
[\[18\]](#)

Objective: To determine the flow function and angle of internal friction of a powder blend containing **Aerosil R 805**.

Materials:

- Ring shear cell tester (e.g., Schulze ring shear tester)
- Powder blend (e.g., active pharmaceutical ingredient (API), excipients, and a specified concentration of **Aerosil R 805**)
- Spatula

- Balance

Procedure:

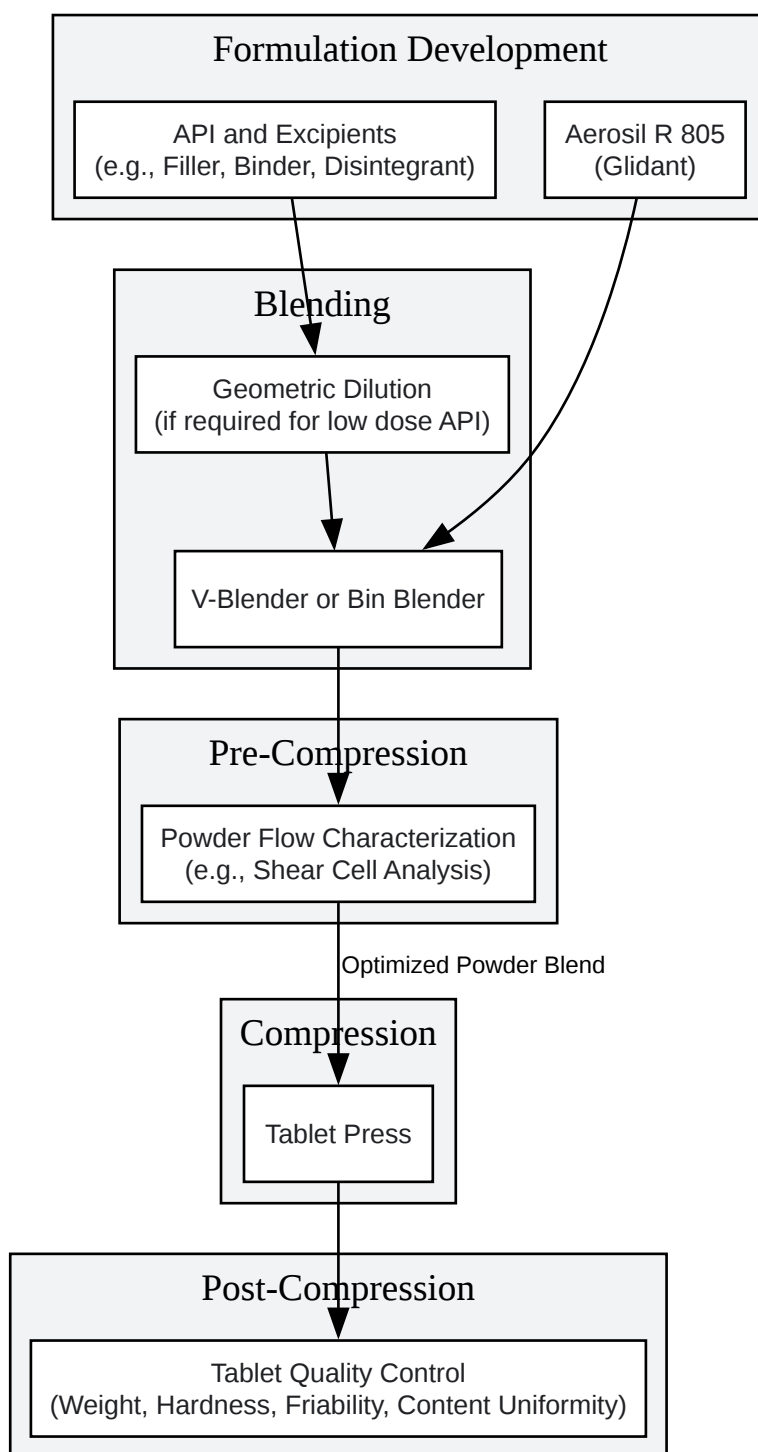
- Sample Preparation:
 - Prepare a homogenous powder blend containing the desired concentration of **Aerosil R 805**.
- Loading the Shear Cell:
 - Carefully load the powder blend into the shear cell.
- Consolidation:
 - Apply a known normal stress to the powder bed to consolidate it to a specific state.
- Pre-shear:
 - Shear the consolidated powder bed until a steady-state flow is achieved. This creates a defined shear plane.
- Shear to Failure:
 - Reduce the normal stress to a lower value and then apply a shear stress until the powder bed fails (yields). Record the shear stress at failure.
- Generating the Yield Locus:
 - Repeat steps 4 and 5 with different normal stresses to obtain a series of failure points.
 - Plot the shear stress at failure versus the normal stress to generate the yield locus.
- Data Analysis:
 - From the yield locus, determine the powder's cohesion and angle of internal friction.[\[19\]](#)
 - By constructing Mohr's circles, the unconfined yield strength and the major principal consolidation stress can be determined.

- Plotting the unconfined yield strength against the major principal consolidation stress gives the flow function of the powder. A higher flow function indicates better flowability.[18]

Application in Drug Development: Enhancing Powder Flow in Tableting

Aerosil R 805 is widely used as a glidant in pharmaceutical formulations to improve the flowability of powder blends.[20][21] Poor powder flow can lead to issues such as inconsistent tablet weight and content uniformity during the direct compression tableting process.[15][22] The hydrophobic nature of **Aerosil R 805** reduces the cohesive forces between particles, allowing them to flow more freely.

The following diagram illustrates the logical workflow of a direct compression tableting process incorporating **Aerosil R 805** as a glidant.



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Figure 2: Workflow for direct compression tableting with **Aerosil R 805** as a glidant.

Conclusion

The hydrophobicity of **Aerosil R 805**, imparted by its octylsilane surface treatment, is a fundamental property that dictates its functionality in a multitude of scientific and industrial applications. For researchers and professionals in drug development, a thorough understanding of this characteristic, coupled with robust experimental characterization, is essential for optimizing formulation performance and ensuring product quality. The methodologies and data presented in this guide offer a foundational resource for harnessing the unique properties of **Aerosil R 805**.

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